

# Structural Elucidation of 3-Dimethylamino-2-methyl-2-propenal: A Technical Guide

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## Compound of Interest

Compound Name: 3-Dimethylamino-2-methyl-2-propenal

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This technical guide provides a comprehensive overview of the structural and physicochemical properties of **3-Dimethylamino-2-methyl-2-propenal**, a key intermediate in various organic syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

## Core Structural and Physical Properties

**3-Dimethylamino-2-methyl-2-propenal**, with the CAS number 19125-76-9, is an organic compound featuring a propenal backbone substituted with a dimethylamino group and a methyl group.<sup>[1]</sup> Its IUPAC name is (E)-3-(dimethylamino)-2-methylprop-2-enal.<sup>[1]</sup> The compound is also known by synonyms such as (E)-3-(dimethylamino)-2-methylacrylaldehyde and  $\alpha$ -Methyl- $\beta$ -dimethylaminoacrolein.<sup>[1][2]</sup>

The key physicochemical properties of **3-Dimethylamino-2-methyl-2-propenal** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO
Molecular Weight	113.16 g/mol
CAS Number	19125-76-9
Appearance	Light yellow to yellow to orange powder, lump, or clear liquid
Melting Point	34-38 °C
Boiling Point	110-115 °C at 1 mmHg
Density	0.971 g/mL at 25 °C

## Spectroscopic Data for Structural Confirmation

Spectroscopic analysis is crucial for the unequivocal identification and structural confirmation of **3-Dimethylamino-2-methyl-2-propenal**. Below is a summary of available spectroscopic data.

Spectroscopic Technique	Data Highlights
<sup>13</sup> C NMR Spectroscopy	Spectral data is available and indicates the presence of six distinct carbon environments.
Mass Spectrometry (GC-MS)	The mass spectrum shows a molecular ion peak (M <sup>+</sup> ) at m/z = 113. The top three peaks are observed at m/z values of 96, 42, and 113. <sup>[1]</sup> The fragmentation pattern is consistent with the structure of an α,β-unsaturated aldehyde containing a dimethylamino group.
Infrared (IR) Spectroscopy	The IR spectrum displays characteristic absorption bands for the aldehyde C-H, C=O (carbonyl), C=C (alkene), and C-N (amine) functional groups.

## Synthesis of 3-Dimethylamino-2-methyl-2-propenal

A common and effective method for the synthesis of **3-Dimethylamino-2-methyl-2-propenal** is the Vilsmeier-Haack reaction. This reaction involves the formylation of an activated substrate, in this case, propanal, using a Vilsmeier reagent, which is typically formed from a substituted amide like dimethylformamide (DMF) and phosphorus oxychloride ( $\text{POCl}_3$ ).

## General Experimental Protocol for Vilsmeier-Haack Reaction

The following is a generalized experimental protocol for the synthesis of **3-Dimethylamino-2-methyl-2-propenal** via the Vilsmeier-Haack reaction.

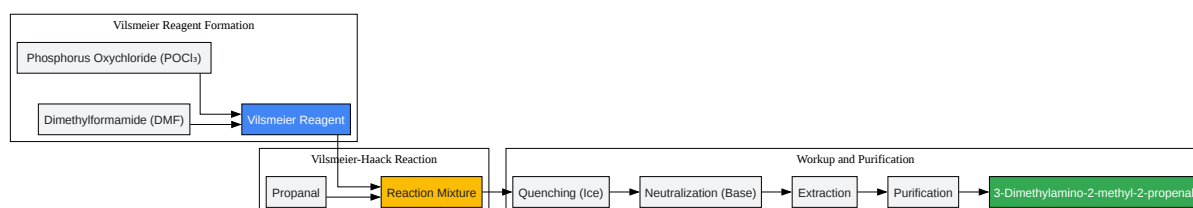
Materials:

- Propanal
- Dimethylformamide (DMF)
- Phosphorus oxychloride ( $\text{POCl}_3$ )
- Inert solvent (e.g., dichloromethane, 1,2-dichloroethane)
- Ice
- Saturated sodium bicarbonate solution or other suitable base for neutralization

Procedure:

- In a three-necked flask equipped with a dropping funnel, a mechanical stirrer, and a thermometer, under an inert atmosphere (e.g., nitrogen or argon), cool dimethylformamide (DMF) in an ice-salt bath.
- Slowly add phosphorus oxychloride ( $\text{POCl}_3$ ) dropwise to the cooled DMF while maintaining the temperature below  $5\text{ }^\circ\text{C}$ . The formation of the Vilsmeier reagent (a chloromethyleniminium salt) will occur.
- After the addition is complete, allow the mixture to stir at low temperature for a specified period to ensure complete formation of the reagent.

- Slowly add propanal to the Vilsmeier reagent solution, again maintaining a low temperature.
- After the addition of propanal, the reaction mixture is typically allowed to warm to room temperature and then heated to a specific temperature for a set duration to drive the reaction to completion.
- Upon completion, the reaction mixture is cooled and then quenched by carefully pouring it onto crushed ice.
- The acidic mixture is then neutralized with a base, such as a saturated sodium bicarbonate solution, until the pH is neutral or slightly basic.
- The product is then extracted with a suitable organic solvent (e.g., diethyl ether, ethyl acetate).
- The combined organic layers are washed with brine, dried over an anhydrous salt (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), and the solvent is removed under reduced pressure.
- The crude product can be purified by distillation under reduced pressure or by column chromatography to yield pure **3-Dimethylamino-2-methyl-2-propenal**.



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Figure 1. General workflow for the synthesis of **3-Dimethylamino-2-methyl-2-propenal**.

## Safety and Handling

**3-Dimethylamino-2-methyl-2-propenal** is classified with the following GHS hazard statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements: It is essential to handle this compound in a well-ventilated area, preferably a fume hood, and to wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid inhalation of dust or vapors and prevent contact with skin and eyes. Store the compound in a cool, dry place away from incompatible materials.

## Structural Diagram

The two-dimensional chemical structure of **3-Dimethylamino-2-methyl-2-propenal** is depicted below. The IUPAC name indicates an (E)-configuration for the double bond.

Figure 2. 2D structure of **3-Dimethylamino-2-methyl-2-propenal**.

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## References

- 1. 3-Dimethylamino-2-methyl-2-propenal | C<sub>6</sub>H<sub>11</sub>NO | CID 2777801 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Dimethylamino-2-methyl-2-propenal | 19125-76-9 | TCI Deutschland GmbH [tcichemicals.com]

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